

In-Depth Technical Guide to the Secondary Metabolite Profile of *Gymnoascus reessii*

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Compound of Interest

Compound Name: *Roquefortine E*

Cat. No.: B1233467

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known secondary metabolites produced by the fungus *Gymnoascus reessii*, a member of the Onygenales order. This document synthesizes available data on the chemical diversity of its metabolic profile, outlines generalized experimental protocols for the extraction and analysis of these compounds, and presents logical workflows relevant to their study. While *Gymnoascus reessii* and related species in the Onygenales order are recognized for their potential to produce a rich array of bioactive compounds, it is important to note that detailed quantitative data and specific elucidated signaling pathways for *G. reessii* are not extensively documented in currently available scientific literature.^{[1][2][3][4][5]}

Known Secondary Metabolites of *Gymnoascus reessii*

Gymnoascus reessii has been shown to produce a variety of secondary metabolites, many of which exhibit interesting biological activities. These compounds belong to diverse chemical classes, including butenolides, polyenylpyrroles, polyenylfurans, and indoloditerpenoids. A summary of the identified metabolites is provided below. It is critical to note that quantitative yield data for these compounds are largely unavailable in the reviewed literature; therefore, the table focuses on the identified compounds and their general class.

Compound Class	Specific Metabolites Identified	Source/Reference
Aromatic Butenolides	Gymnoascolide A, Gymnoascolide B, Gymnoascolide C	[6] [7]
Polyenylpyrroles	Rumbrin, Auxarconjugatin A, 12E-Isorumbrin	Clark et al.
Polyenylfurans	Gymnoconjugatin A, Gymnoconjugatin B	Clark et al.
Indoloditerpenoids	Gymnoascole acetate	[7]
Other	Roquefortine E, (3E, 5E)-2, 5-dihydroxy-2,7-dihydrooxepine-3-carboxylic anhydride	[7]

Note: The effect of halide salts on the production of polyenylpyrroles has been observed, suggesting that culture conditions can be manipulated to alter the metabolic profile. Specifically, the addition of NaCl enhances the production of chloropolyenylpyrroles, while NaBr favors the formation of bromo- and dechloro-analogues.[\[8\]](#)[\[9\]](#)

Experimental Protocols

Detailed, step-by-step experimental protocols for the extraction and purification of every specific secondary metabolite from *Gymnoascus reessii* are not consistently available in the literature. Therefore, this section provides a generalized workflow based on common practices for fungal secondary metabolite research.

Fungal Cultivation and Fermentation

A generalized workflow for the cultivation of *Gymnoascus reessii* for secondary metabolite production is outlined below. The specific media composition and culture conditions can significantly influence the metabolic profile.

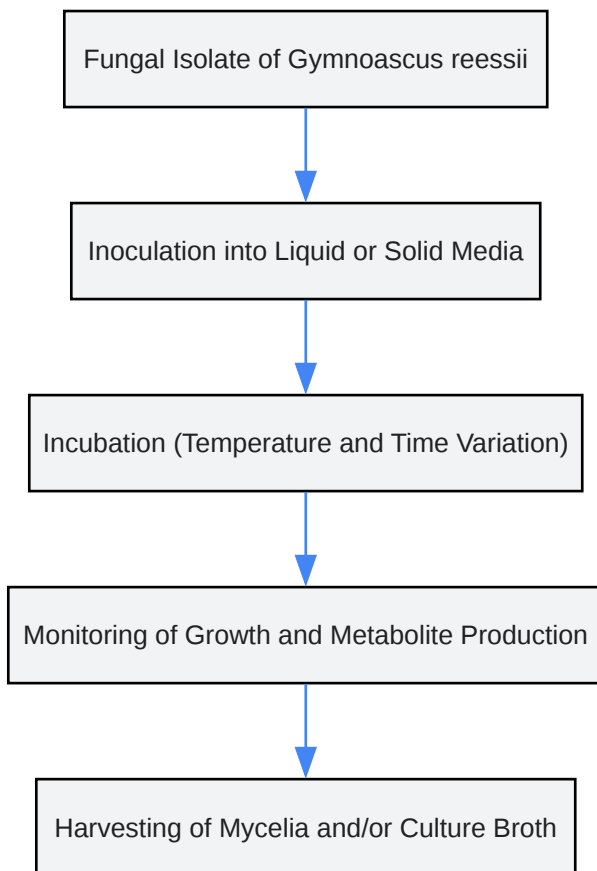


Diagram 1: Generalized Fungal Cultivation Workflow

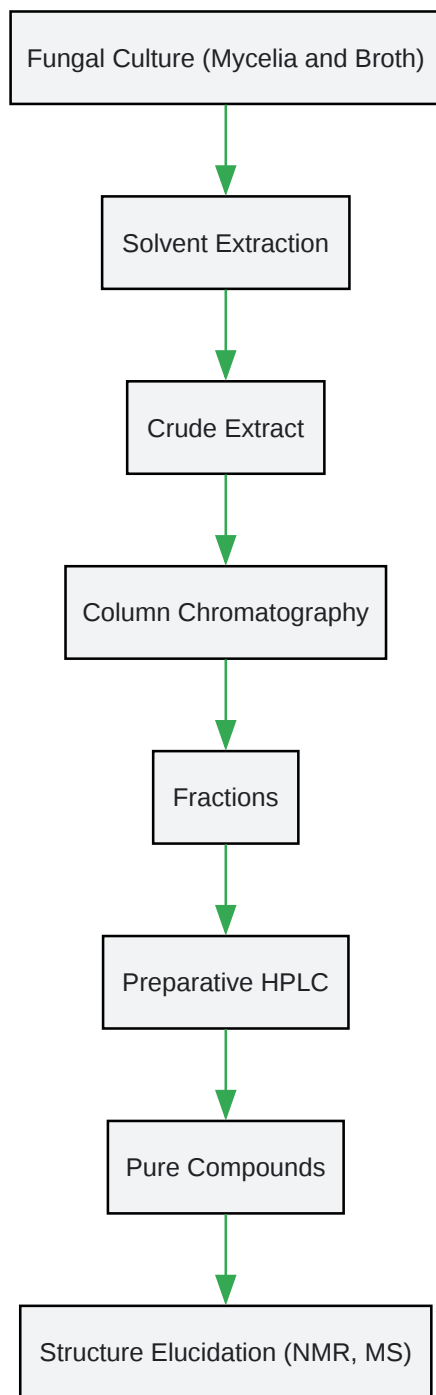


Diagram 2: Generalized Metabolite Extraction and Purification

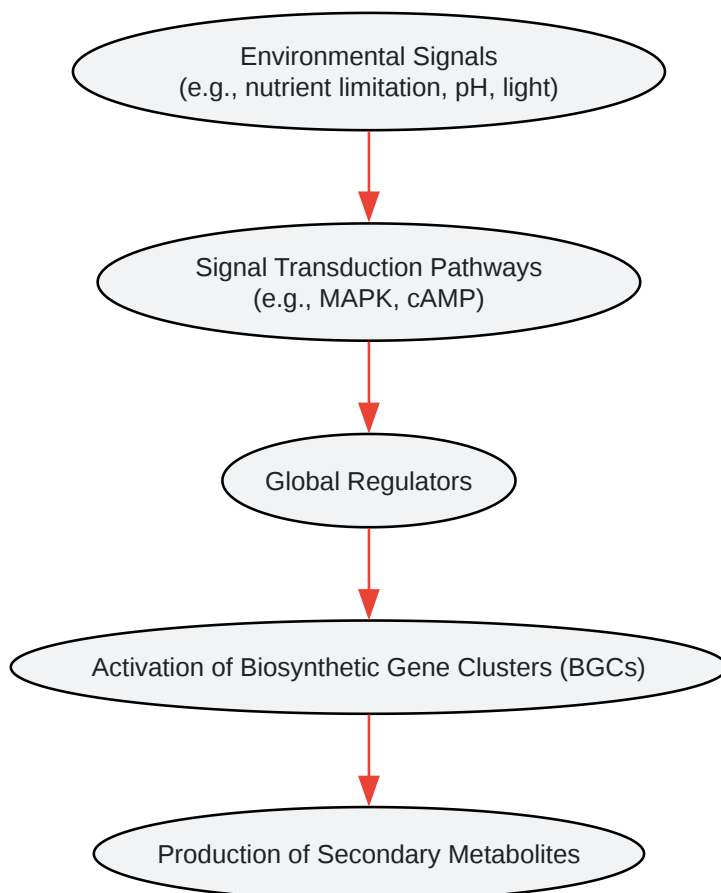


Diagram 3: Hypothetical Regulatory Pathway for Secondary Metabolism

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